A Comparative Guide to the Crystal Structure Determination of 2,5-Dipropylphenol

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Compound of Interest

Compound Name:	*2,5-Dipropylphenol*
Cat. No.:	*B8378657*

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For researchers, scientists, and professionals in drug development, understanding the three-dimensional structure of a molecule is paramount. The precise arrangement of atoms in a crystal lattice dictates a substance's physical and chemical properties, from its melting point and solubility to its bioavailability and efficacy as a therapeutic agent. This guide provides an in-depth comparison of the state-of-the-art techniques available for determining the crystal structure of small organic molecules, using **2,5-Dipropylphenol** as a model compound.

While a specific experimentally determined crystal structure for **2,5-Dipropylphenol** is not publicly available in crystallographic databases as of this writing, this guide will navigate the methodologies a researcher would employ for its determination. We will delve into the gold-standard method of single-crystal X-ray diffraction and compare it with powerful alternatives and complementary techniques, providing the rationale behind experimental choices and the interpretation of the resulting data.

The Gold Standard: Single-Crystal X-ray Diffraction (SC-XRD)

Single-crystal X-ray diffraction (SC-XRD) stands as the definitive method for obtaining an unambiguous, high-resolution three-dimensional structure of a molecule.[1][2] The technique

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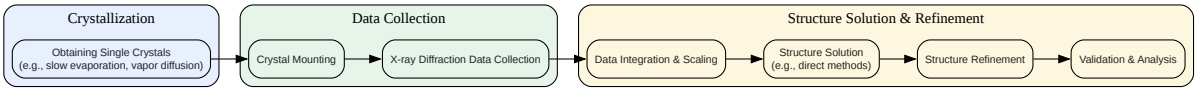
relies on the diffraction of X-rays by the ordered arrangement of atoms within a single, high-quality crystal.

The SC-XRD Experimental Workflow

The journey from a powdered sample to a refined crystal structure is a multi-step process, often with crystallization being the most significant bottleneck.[1]



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Caption: The experimental workflow for single-crystal X-ray diffraction (SC-XRD).

Step-by-Step Experimental Protocol for SC-XRD

- Crystallization: The initial and often most challenging step is to grow a single crystal of **2,5-Dipropylphenol** of suitable size and quality (typically 0.1-0.3 mm in all dimensions). Common techniques include:
  - Slow Evaporation: A solution of the compound in a suitable solvent is left to evaporate slowly, allowing crystals to form as the solution becomes supersaturated.
  - Vapor Diffusion: A solution of the compound is placed in a small, open container within a larger sealed vessel containing a solvent in which the compound is less soluble (the precipitant). The slow diffusion of the precipitant vapor into the compound's solution induces crystallization.
  - Cooling Crystallization: A saturated solution of the compound at an elevated temperature is slowly cooled, leading to crystallization as the solubility decreases.
- Crystal Mounting and Data Collection: A suitable crystal is selected under a microscope and mounted on a goniometer head. The crystal is then placed in an X-ray diffractometer. Data

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collection is typically performed at low temperatures (e.g., 100 K) to minimize thermal vibrations of the atoms, resulting in a higher quality diffraction pattern.[3]

- Structure Solution and Refinement: The collected diffraction data is processed to determine the unit cell dimensions and the symmetry of the crystal (space group). The initial positions of the atoms are determined using methods like direct methods or Patterson methods.[3] This initial model is then refined against the experimental data to improve the atomic positions and other parameters, resulting in a final, accurate crystal structure.

Alternative and Complementary Techniques

While SC-XRD is the definitive method, obtaining suitable single crystals can be a significant hurdle.[1][2] In such cases, or to gain complementary information, researchers can turn to a suite of other powerful techniques.

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Technique	Sample Requirement	Information Obtained	Key Advantages	Limitations
Single-Crystal X-ray Diffraction (SC-XRD)	High-quality single crystal (~0.1-0.3 mm)	Precise 3D atomic coordinates, bond lengths, bond angles, molecular conformation, and crystal packing.	Unambiguous and high-resolution structure determination.[1][2]	Crystal growth can be a major bottleneck.[1]
Powder X-ray Diffraction (PXRD)	Microcrystalline powder	Unit cell parameters, phase identification, and crystal purity. Can be used for structure solution in some cases.	Does not require single crystals. Useful for quality control and identifying polymorphs.[4]	Provides lower resolution data than SC-XRD; structure solution is more complex.[4]
NMR Crystallography	Microcrystalline or amorphous solid	Information on molecular structure, conformation, and intermolecular interactions (especially hydrogen bonding).[5][6]	Does not require single crystals. Very sensitive to the local environment of atoms.[5]	Does not directly provide a 3D crystal structure; often used in combination with computational modeling.[5][7]
3D Electron Diffraction (3D ED / MicroED)	Nanocrystals or microcrystals	Complete 3D crystal structure from very small crystals.	Requires much smaller crystals than SC-XRD.[4][8]	Samples must be stable in the high vacuum of an electron microscope.[8]

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Computational Crystal Structure Prediction (CSP)	Molecular structure (2D)	A landscape of possible crystal structures ranked by their predicted stability.	Can predict potential polymorphs and guide experimental crystallization efforts.[9][10]	Computationally intensive; accuracy depends on the force fields and methods used. Does not provide experimental proof.[10]

Powder X-ray Diffraction (PXRD)

When single crystals are not available, PXRD can provide valuable information. The technique involves directing a beam of X-rays at a powdered sample, which contains a vast number of randomly oriented microcrystals. The resulting diffraction pattern is a fingerprint of the crystalline phase(s) present.

Experimental Protocol for PXRD:

- Sample Preparation: A small amount of the **2,5-Dipropylphenol** powder is gently ground to ensure a random orientation of the crystallites and packed into a sample holder.
- Data Collection: The sample is placed in a powder diffractometer, and the diffraction pattern is recorded over a range of 2θ angles.
- Data Analysis: The positions and intensities of the diffraction peaks are analyzed to identify the crystalline phase(s) present by comparing the pattern to a database. The unit cell parameters can also be determined from the peak positions.

While full structure determination from powder data is more complex than from single-crystal data, modern methods have made it increasingly feasible for small organic molecules.[11]

NMR Crystallography

NMR crystallography is a rapidly growing field that uses solid-state NMR spectroscopy, often in conjunction with computational methods, to determine the structure of solid materials at the

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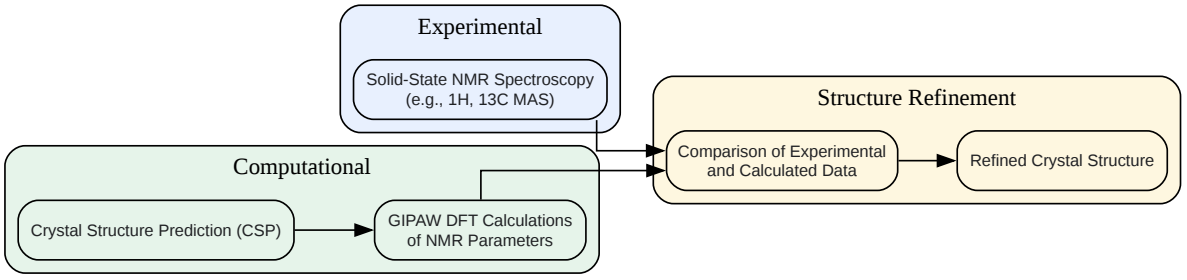
atomic level.[5][7] It is particularly powerful for microcrystalline materials that are not suitable for diffraction methods.[5]

Key Aspects of NMR Crystallography:

- Sensitivity to Local Structure: NMR chemical shifts are highly sensitive to the local chemical environment, including molecular conformation and intermolecular interactions like hydrogen bonds.[6][12]
- No Requirement for Single Crystals: This is a major advantage over SC-XRD.[5]
- Combination with Computation: Experimental NMR data is often used in conjunction with quantum chemical calculations (e.g., DFT) to refine and validate crystal structures.[6][7]



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Caption: A typical workflow for NMR crystallography, combining experimental and computational approaches.

3D Electron Diffraction (3D ED / MicroED)

3D electron diffraction is an emerging technique that can determine the crystal structures of small molecules from nano- or micro-sized crystals, which are too small for conventional X-ray diffraction.[8] This method has been successfully applied to determine the structures of various organic molecules.[8]

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Computational Crystal Structure Prediction (CSP)

CSP methods use computational algorithms to generate and rank possible crystal structures for a given molecule based on their theoretical lattice energies.[9][10] This approach can provide a "crystal energy landscape," which can help in understanding polymorphism and guide experimental efforts to find new crystalline forms.[9]

Conclusion: A Multi-faceted Approach to Structure Determination

The determination of the crystal structure of a molecule like **2,5-Dipropylphenol** is a critical step in its characterization. While single-crystal X-ray diffraction remains the gold standard for its precision and clarity, a range of powerful alternative and complementary techniques are available to the modern researcher. The choice of method is dictated by the nature of the sample, with PXRD being invaluable for polycrystalline materials, NMR crystallography offering deep insights into local structure without the need for single crystals, and 3D electron diffraction pushing the boundaries of what is possible with nanocrystals. Computational methods are increasingly integrated into these experimental workflows, providing predictive power and aiding in the interpretation of complex data.

For the successful structural elucidation of **2,5-Dipropylphenol**, a pragmatic and multi-faceted approach is recommended. Initial efforts should focus on obtaining single crystals for SC-XRD analysis. If this proves challenging, a combination of PXRD, solid-state NMR, and computational modeling would provide a robust pathway to a comprehensive understanding of its solid-state structure.

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